

4-Isopropylphenylhydrazine hydrochloride synthesis route

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Compound of Interest

Compound Name: 4-Isopropylphenylhydrazine hydrochloride

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An In-depth Technical Guide to the Synthesis of **4-Isopropylphenylhydrazine Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of a common and effective synthesis route for **4-isopropylphenylhydrazine hydrochloride**, a key intermediate in the pharmaceutical and chemical industries.^[1] This document details the underlying chemical reactions, experimental procedures, and physical properties of the target compound, presenting the information in a clear and accessible format for researchers and professionals in drug development.

Overview of the Synthesis Route

The synthesis of **4-isopropylphenylhydrazine hydrochloride** is typically achieved through a two-step process commencing with 4-isopropylaniline. The synthetic pathway involves:

- **Diazotization:** The primary aromatic amine, 4-isopropylaniline, is converted into a diazonium salt. This reaction is carried out in the presence of a mineral acid and sodium nitrite.^{[2][3][4]}
- **Reduction:** The resulting diazonium salt is then reduced to the corresponding hydrazine derivative. A common reducing agent for this transformation is stannous chloride.

This well-established route offers a reliable method for the preparation of **4-isopropylphenylhydrazine hydrochloride**.

Physicochemical Properties

A summary of the key physical and chemical properties of **4-isopropylphenylhydrazine hydrochloride** is presented in the table below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₅ ClN ₂	[5]
Molecular Weight	186.68 g/mol	[5][6]
Appearance	White to beige or brownish solid/flakes/powder	[1][7]
Melting Point	203°C (decomposes)	[1][6]
Boiling Point	260.1°C at 760 mmHg	[1]
Density	1.027 g/cm ³	[1]
CAS Number	118427-29-5	[1][5][6]

Detailed Synthesis Pathway

The chemical transformation from 4-isopropylaniline to **4-isopropylphenylhydrazine hydrochloride** is illustrated in the following diagram.



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Caption: Synthesis route of **4-isopropylphenylhydrazine hydrochloride**.

Experimental Protocol

The following protocol is a detailed method for the synthesis of **4-isopropylphenylhydrazine hydrochloride** from 4-isopropylaniline.

Materials:

- 4-Isopropylaniline
- Concentrated Hydrochloric Acid (HCl)
- 2M Sodium Nitrite (NaNO_2) aqueous solution
- 1M Stannous Chloride (SnCl_2) in concentrated HCl solution
- Ice
- Distilled water

Equipment:

- Reaction flask
- Stirring apparatus (magnetic stirrer or overhead stirrer)
- Dropping funnel
- Ice bath
- Buchner funnel and flask for filtration
- Filter paper

Procedure:

- **Diazotization:**
 - In a reaction flask, combine 1.37 mL (0.02 mol) of 4-isopropylaniline with 50 mL of concentrated hydrochloric acid.
 - Cool the mixture to 0-5°C using an ice bath and stir for 10 minutes.

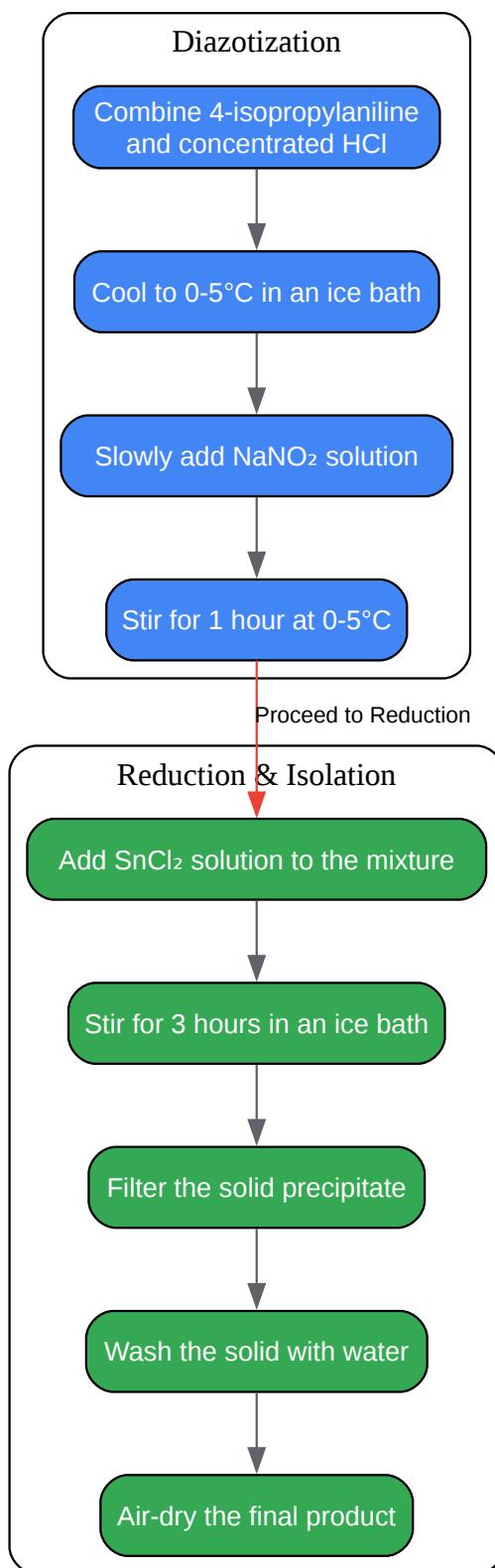
- Slowly add 7.5 mL (0.15 mol) of a 2M aqueous solution of sodium nitrite. The solution will turn a reddish-brown color.
- Continue to stir the reaction mixture in the ice bath for 1 hour.
- Reduction and Isolation:
 - To the same reaction vessel containing the diazonium salt, directly add 30 mL of a 1M solution of stannous chloride in concentrated hydrochloric acid.
 - Stir the mixture vigorously in the ice bath for 3 hours. A significant amount of solid precipitate will form.
 - Collect the solid product by filtration using a Buchner funnel.
 - Wash the collected solid with water.
 - Allow the product to air-dry. No further purification is typically necessary.

Yield:

This procedure is reported to yield approximately 1.72 g of light brown **4-isopropylphenylhydrazine hydrochloride**, which corresponds to a yield of 92.2%.

Experimental Workflow

The following diagram outlines the logical flow of the experimental procedure.

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Caption: Experimental workflow for the synthesis.

Safety Information

4-Isopropylphenylhydrazine hydrochloride is harmful if swallowed, in contact with skin, or if inhaled. It can cause skin and serious eye irritation, and may cause respiratory irritation.^[8] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. All procedures should be conducted in a well-ventilated fume hood. For detailed safety information, consult the Safety Data Sheet (SDS).

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